

# Navigating Fuziline Quantification: A Comparative Guide to Advanced Analytical Methods

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## Compound of Interest

Compound Name: *Fuziline*

Cat. No.: *B10789736*

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For researchers, scientists, and drug development professionals, the precise quantification of **Fuziline** in biological samples is paramount for pharmacokinetic, toxicokinetic, and efficacy studies. This guide provides a comprehensive comparison of established high-performance liquid chromatography-mass spectrometry (HPLC-MS)-based methods for the determination of **Fuziline**, offering a detailed look at their performance, protocols, and underlying workflows. While immunoassays like ELISA are a staple in bioanalysis for their high-throughput capabilities, a thorough search of the current literature and commercial kits indicates a lack of available ELISA-based methods for **Fuziline**. Therefore, this guide will focus on the prevalent and highly sensitive chromatographic techniques.

## Performance Comparison of Analytical Methods

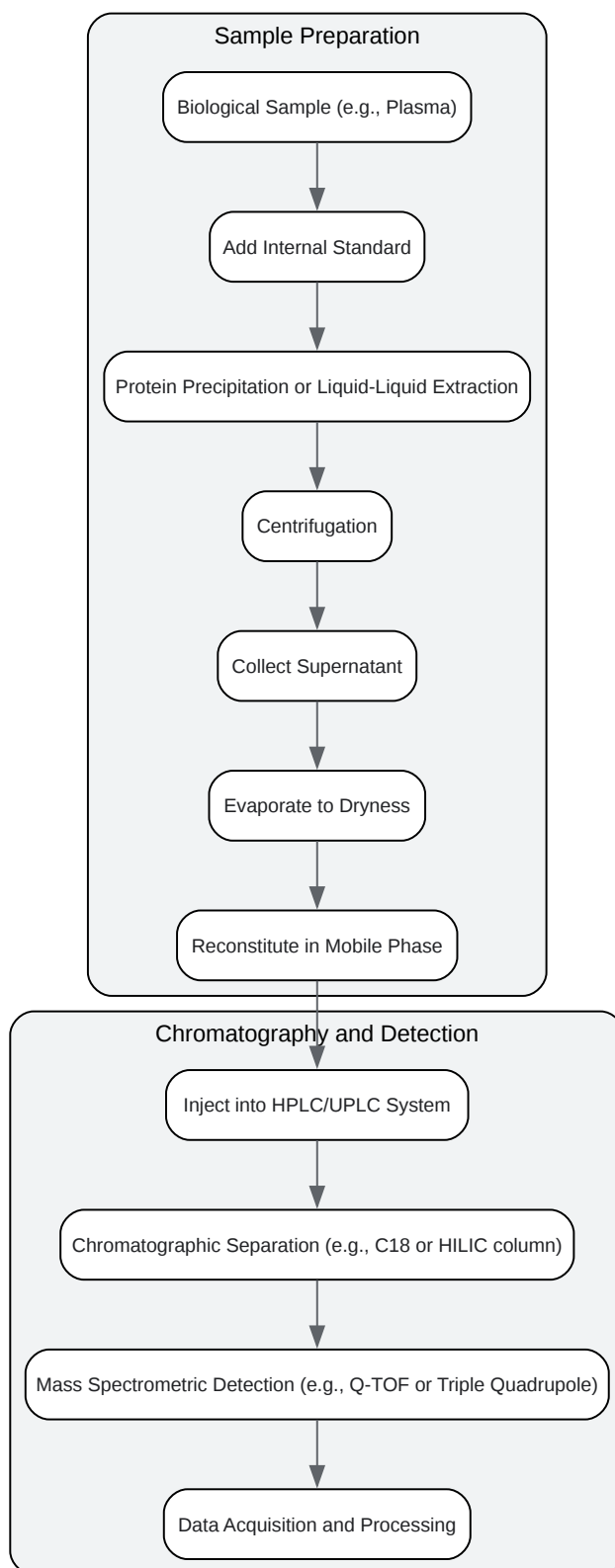
The selection of an appropriate analytical method hinges on its quantitative performance characteristics. The following table summarizes the key validation parameters for various HPLC-MS methods applied to the quantification of **Fuziline** in biological matrices, primarily plasma.

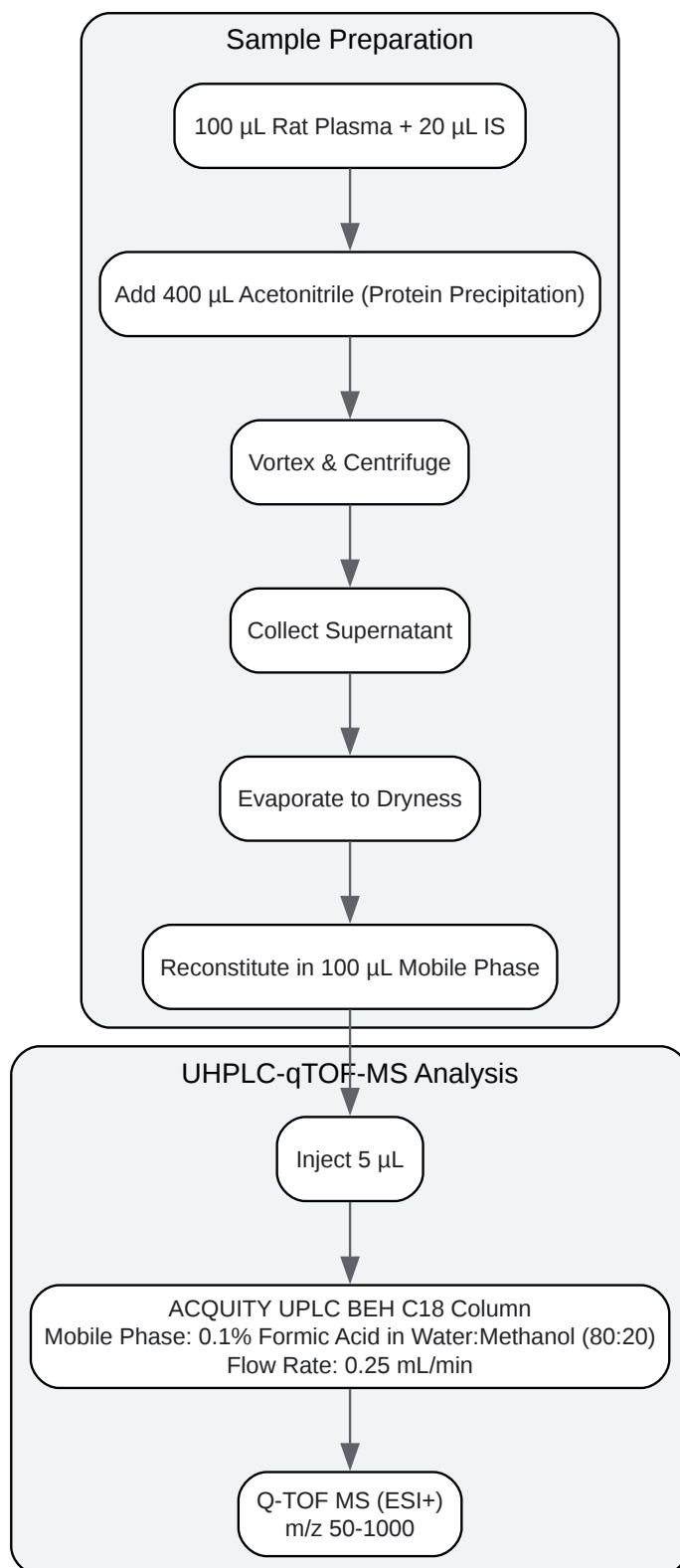
Method	Matrix	Linearity Range (ng/mL)	LLOQ (ng/mL)	LOD (ng/mL)	Precision (%RSD)	Accuracy (%RE)	Recovery (%)	Reference
UHPLC-qTOF-MS	Rat Plasma	1 - 200	1	Not Reported	Intra-day: <4.8, Inter-day: <7.2	Intra-day: -3.0 to 4.0, Inter-day: -4.5 to 5.5	85.6 - 92.4	[1]
UPLC-Q-TOF-MS	Beagle Dog Plasma	2 - 400	0.8	Not Reported	Intra-day: 2.11 - 3.11, Inter-day: 3.12 - 3.81	Not Reported	Not Reported	[2][3][4]
HILIC-MS	Rat Plasma	1 - 1000	1	0.5	Intra-day: 1.5 - 3.3, Inter-day: 2.6 - 8.3	Not Reported	68.2 - 69.9	[5]

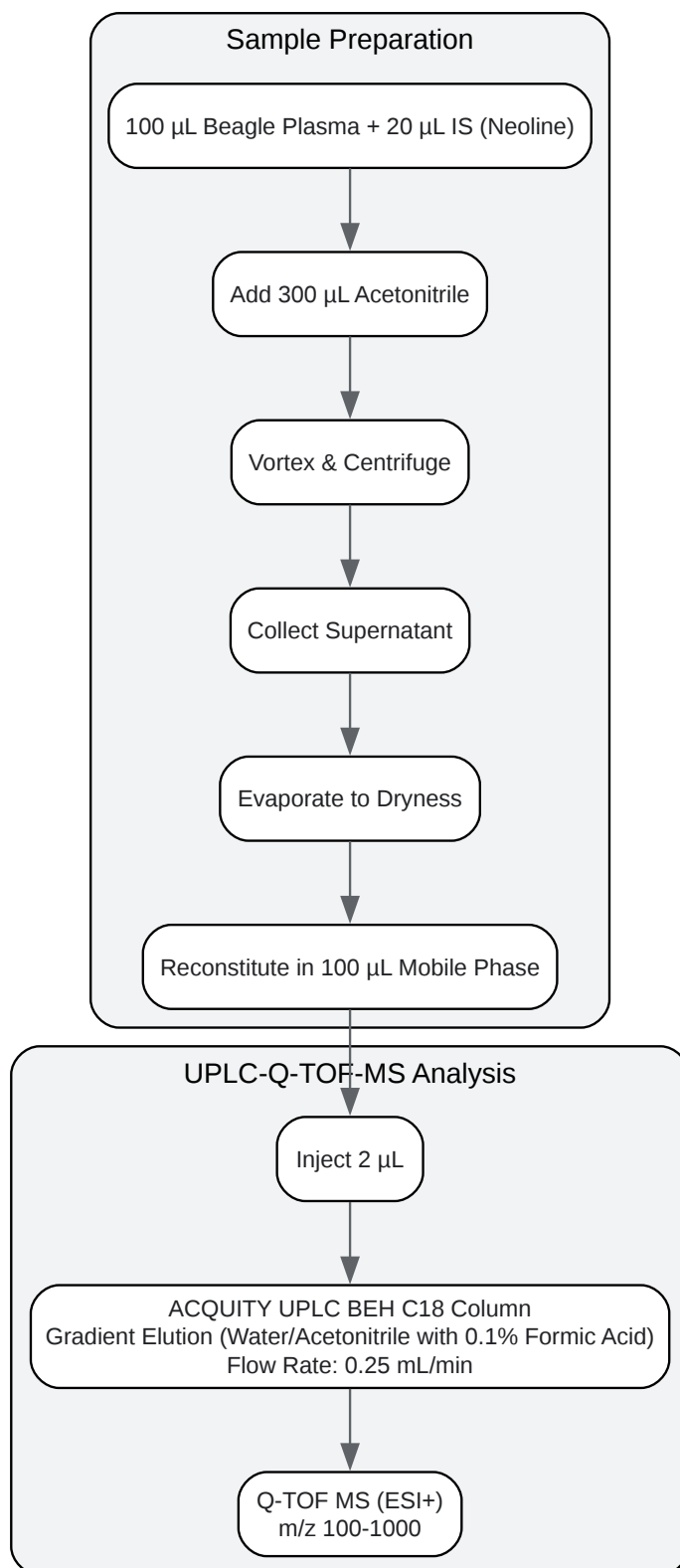
Abbreviations: LLOQ (Lower Limit of Quantification), LOD (Limit of Detection), %RSD (Relative Standard Deviation), %RE (Relative Error), UHPLC-qTOF-MS (Ultra-High-Performance Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry), UPLC-Q-TOF-MS (Ultra-Performance Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry), HILIC-MS (Hydrophilic Interaction Liquid Chromatography-Mass Spectrometry).

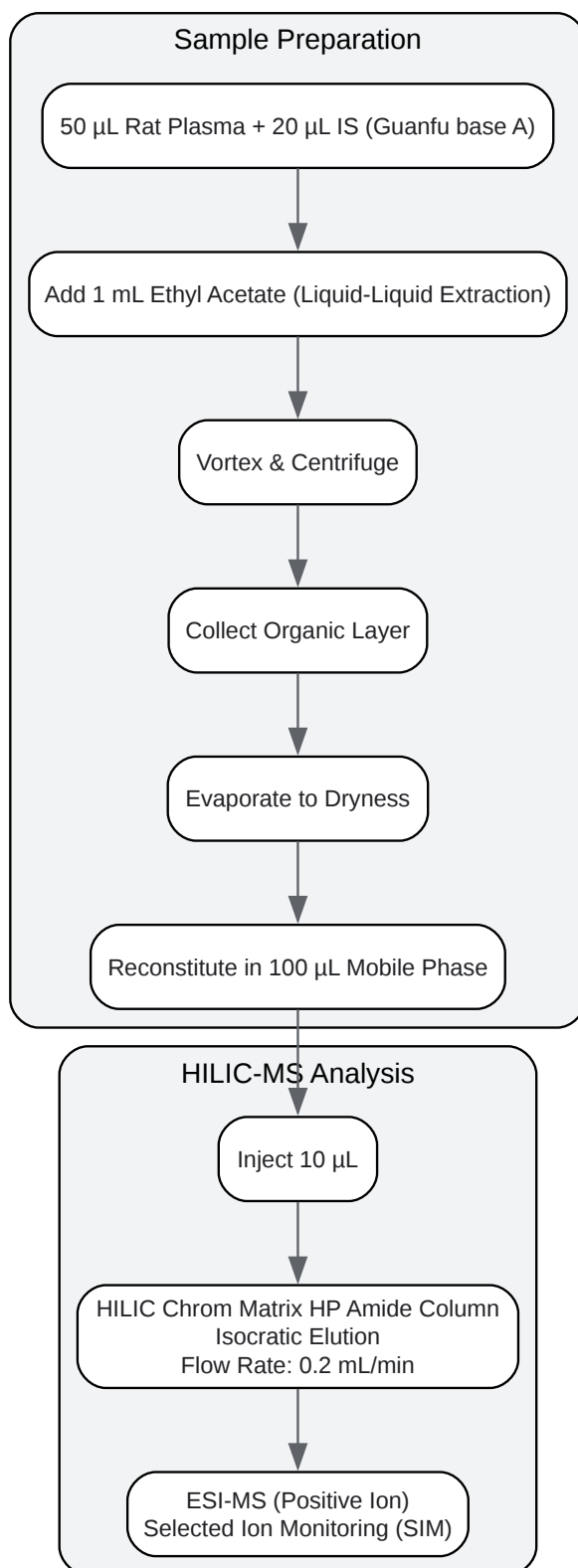
## Experimental Workflows

The general workflow for quantifying **Fuziline** in biological samples using chromatographic methods involves sample preparation, chromatographic separation, and mass spectrometric detection. Below are diagrams illustrating these workflows.









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